

# Application Notes and Protocols for 1,1,4-Trimethylcyclohexane as a Solvent

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## Compound of Interest

Compound Name: 1,1,4-Trimethylcyclohexane

Cat. No.: B1583164

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## Introduction

**1,1,4-Trimethylcyclohexane** is a non-polar, acyclic hydrocarbon solvent that presents itself as a viable alternative to more conventional non-polar solvents in various chemical applications. Its unique physical and chemical properties, including a relatively high boiling point and low water solubility, make it suitable for specific applications in organic synthesis and pharmaceutical development. This document provides detailed application notes, experimental protocols, and key data regarding the use of **1,1,4-trimethylcyclohexane** as a solvent.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a solvent is crucial for its effective application. The following table summarizes the key properties of **1,1,4-trimethylcyclohexane**.

Property	Value	Unit	Reference
CAS Number	7094-27-1	-	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	-	[1][2]
Molecular Weight	126.24	g/mol	[1][2]
Appearance	Colorless liquid	-	
Boiling Point	135	°C	[1]
Melting Point	-77.27 (estimate)	°C	
Density	0.78	g/cm <sup>3</sup>	[1]
Refractive Index	1.4240 to 1.4280	-	
Water Solubility	Insoluble	-	
logP (octanol-water)	3.223 (calculated)	-	[2]
Vapor Pressure	kPa	[2]	
Flash Point	°C		
Safety	Flammable liquid and vapor	-	

## Applications in Organic Synthesis and Drug Development

Due to its non-polar nature and relatively high boiling point, **1,1,4-trimethylcyclohexane** can be employed in a variety of chemical transformations and processes, particularly those involving non-polar reactants and products.

## Solvent for Chemical Reactions

**1,1,4-Trimethylcyclohexane** can serve as a suitable solvent for organic reactions that require non-polar conditions and elevated temperatures. Its inert nature makes it compatible with a wide range of reagents and catalysts.

#### a) Palladium-Catalyzed Cross-Coupling Reactions (e.g., Suzuki-Miyaura Coupling)

The Suzuki-Miyaura coupling is a powerful method for the formation of carbon-carbon bonds. While typically performed in polar aprotic solvents, the use of a non-polar solvent like **1,1,4-trimethylcyclohexane** can be advantageous in specific cases, such as with lipophilic substrates or to facilitate product separation. A thermomorphic solvent system using a cycloalkane and a polar solvent has been reported to be effective for palladium-catalyzed cross-coupling reactions, allowing for efficient separation of the catalyst and product.<sup>[3]</sup>

#### b) Other Organic Transformations

Its properties also make it a potential solvent for other reactions such as certain types of hydrogenations, isomerizations, and reactions involving organometallic reagents that are stable in hydrocarbon solvents.

## Solvent for Extraction and Purification

The low water solubility of **1,1,4-trimethylcyclohexane** makes it an effective solvent for the extraction of non-polar compounds from aqueous mixtures. It can be used as a substitute for other hydrocarbon solvents like hexane or toluene in liquid-liquid extractions.

## Crystallization Solvent

**1,1,4-Trimethylcyclohexane** can be utilized as a crystallization solvent for non-polar organic compounds. By dissolving the crude product in the solvent at an elevated temperature and allowing it to cool, pure crystals of the desired compound can be obtained.

## Experimental Protocols

The following are representative protocols for common laboratory procedures adapted for the use of **1,1,4-trimethylcyclohexane** as a solvent.

### Protocol 1: Suzuki-Miyaura Cross-Coupling Reaction

This protocol describes a general procedure for the Suzuki-Miyaura coupling of an aryl bromide with an arylboronic acid using **1,1,4-trimethylcyclohexane** as the solvent.

Materials:

- Aryl bromide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ ) (0.02 mmol, 2 mol%)
- SPhos (triphenylphosphine) (0.04 mmol, 4 mol%)
- Potassium phosphate ( $\text{K}_3\text{PO}_4$ ), finely ground (2.0 mmol)
- **1,1,4-Trimethylcyclohexane** (5 mL)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

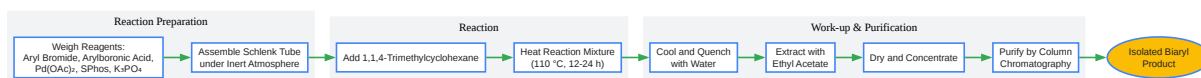
#### Procedure:

- Reaction Setup:
  - To an oven-dried Schlenk tube equipped with a magnetic stir bar, add the aryl bromide, arylboronic acid, palladium(II) acetate, SPhos, and potassium phosphate.
  - Seal the tube with a septum, and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times.
- Solvent Addition:
  - Add **1,1,4-trimethylcyclohexane** (5 mL) to the Schlenk tube via syringe.
- Reaction:
  - Place the reaction tube in a preheated oil bath at 110 °C.
  - Stir the reaction mixture vigorously for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.

- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Add water (10 mL) and stir for 5 minutes.
  - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 15 mL).
  - Combine the organic layers and wash with brine (20 mL).
  - Dry the combined organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification:
  - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Expected Outcome:

The desired biaryl product is obtained as a solid or oil. The yield will be dependent on the specific substrates used.



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Workflow for Suzuki-Miyaura Coupling.

## Protocol 2: Crystallization

This protocol provides a general procedure for the purification of a non-polar solid organic compound using **1,1,4-trimethylcyclohexane** as the crystallization solvent.

#### Materials:

- Crude non-polar solid organic compound
- **1,1,4-Trimethylcyclohexane**
- Erlenmeyer flask
- Hot plate
- Filter paper
- Buchner funnel and flask
- Ice bath

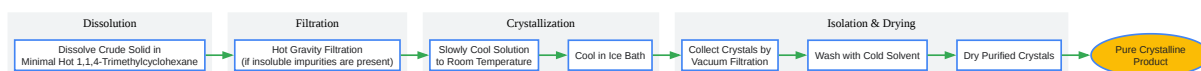
#### Procedure:

- Dissolution:
  - Place the crude solid in an Erlenmeyer flask.
  - Add a small amount of **1,1,4-trimethylcyclohexane** and heat the mixture on a hot plate with gentle swirling until the solvent boils.
  - Continue adding small portions of the hot solvent until the solid is completely dissolved. Add a minimal excess of solvent to ensure the solution remains saturated.
- Hot Filtration (if necessary):
  - If there are insoluble impurities, perform a hot gravity filtration to remove them.
- Crystallization:
  - Allow the hot, clear solution to cool slowly to room temperature.
  - Once the solution has reached room temperature, place the flask in an ice bath to maximize crystal formation.

- Isolation of Crystals:
  - Collect the crystals by vacuum filtration using a Buchner funnel.
  - Wash the crystals with a small amount of ice-cold **1,1,4-trimethylcyclohexane** to remove any remaining impurities.
- Drying:
  - Dry the purified crystals in a desiccator or a vacuum oven.

Expected Outcome:

Pure crystals of the organic compound are obtained with a higher melting point and sharper melting range compared to the crude material.



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Workflow for Crystallization.

## Solubility Data

Quantitative solubility data for a wide range of compounds in **1,1,4-trimethylcyclohexane** is not readily available in public databases. However, based on its non-polar character ("like dissolves like"), a qualitative prediction of solubility can be made.

Compound Class	Expected Solubility in 1,1,4-Trimethylcyclohexane
Non-polar Compounds	
Alkanes, Alkenes, Alkynes	High
Aromatic Hydrocarbons	High
Halocarbons	Moderate to High
Ethers	Moderate
Polar Aprotic Compounds	
Ketones, Aldehydes	Low to Moderate
Esters	Low to Moderate
Amides	Low
Nitriles	Low
Polar Protic Compounds	
Alcohols	Very Low
Carboxylic Acids	Very Low
Amines	Very Low
Water	Immiscible
Ionic Compounds	
Inorganic Salts	Insoluble

## Safety and Handling

**1,1,4-Trimethylcyclohexane** is a flammable liquid and vapor.<sup>[1]</sup> It should be handled in a well-ventilated fume hood, away from ignition sources. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.



## Conclusion

**1,1,4-Trimethylcyclohexane** offers a useful alternative to traditional non-polar solvents in organic synthesis and pharmaceutical development. Its distinct physicochemical properties can be leveraged for specific applications, particularly in reactions requiring high temperatures and in the purification of non-polar compounds. The provided protocols serve as a starting point for the utilization of this solvent in a research and development setting. Further investigation into its performance with a broader range of substrates and reaction types is encouraged.

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## References

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